

# H-1152 dihydrochloride degradation and proper storage conditions

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## Compound of Interest

Compound Name: *H-1152 dihydrochloride*

Cat. No.: *B1672575*

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## H-1152 Dihydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the proper storage, handling, and troubleshooting of **H-1152 dihydrochloride**.

## Frequently Asked Questions (FAQs)

Q1: What is **H-1152 dihydrochloride** and what is its primary mechanism of action?

**H-1152 dihydrochloride** is a potent, cell-permeable, and selective inhibitor of Rho-associated coiled-coil containing protein kinase (ROCK).[1][2] Its primary mechanism of action is to inhibit ROCK, which plays a crucial role in regulating the actin cytoskeleton. H-1152 has a high affinity for ROCK2 with an IC50 value of 12 nM.[1][2] It also shows inhibitory activity against other kinases at higher concentrations, such as CaMKII, PKG, and Aurora A.[2][3]

Q2: What are the recommended storage conditions for **H-1152 dihydrochloride** powder?

For long-term stability, **H-1152 dihydrochloride** powder should be stored at -20°C for up to 3 years.[4] It can also be desiccated at +4°C for shorter periods.[2][3]

Q3: How should I prepare and store stock solutions of **H-1152 dihydrochloride**?

Stock solutions can be prepared in DMSO or water.[2][3] For long-term storage, it is recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.[4] Store stock solutions at -80°C for up to 1 year.[4] For shorter periods, storage at -20°C for up to 1 month is also acceptable.[5] When preparing solutions, it is important to use fresh, anhydrous DMSO as moisture can reduce solubility.[4]

Q4: Can I store my working solutions?

It is highly recommended to prepare working solutions fresh for each experiment and use them on the same day.[1][5] Storing diluted working solutions is not advised as it may lead to degradation and loss of activity.

Q5: Is **H-1152 dihydrochloride** light sensitive?

While specific data on photostability is limited, it is good laboratory practice to protect all chemical compounds from prolonged exposure to light. Store the powder and stock solutions in light-protected vials.

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Reduced or no inhibitory effect in my experiment.	Compound Degradation: Improper storage of the powder or stock solutions. Repeated freeze-thaw cycles of the stock solution. Use of old or improperly stored working solutions.	Ensure the powder is stored at -20°C. Aliquot stock solutions and store at -80°C.[4] Always prepare working solutions fresh for each experiment.[1][5]
Incorrect Concentration: Calculation error during dilution.	Double-check all calculations for preparing stock and working solutions. Use a molarity calculator if needed.	
Precipitation observed in my stock or working solution.	Low Solubility: The concentration of the solution exceeds the solubility limit in the chosen solvent. Use of "wet" or old DMSO.	For DMSO stock solutions, a concentration of up to 50 mM is generally achievable.[2][3] Ensure you are using fresh, anhydrous DMSO.[4] If precipitation occurs, gentle warming and/or sonication may help to redissolve the compound.[1] For aqueous solutions, solubility is up to 100 mM.[2][3]
Incorrect Solvent: The solvent is not suitable for the desired concentration.	Refer to the solubility data table below to select the appropriate solvent and concentration.	
Inconsistent results between experiments.	Variability in Solution Preparation: Inconsistent pipetting or dilution. Preparation of working solutions in advance.	Prepare a master mix of your working solution to ensure consistency across replicates. Always prepare working solutions immediately before use.[1][5]

## Cell Culture Conditions:

Variations in cell density,  
passage number, or serum  
concentration.

Standardize your cell culture  
protocols to minimize  
variability.

## Quantitative Data Summary

Parameter	Value	Source
Molecular Weight	392.34 g/mol	[2]
Purity	≥98% (HPLC)	[2]
IC50 (ROCK2)	12 nM	[1][2]
Ki (ROCK)	1.6 nM	[1]
Solubility in Water	up to 100 mM	[2][3]
Solubility in DMSO	up to 50 mM	[2][3]
Storage of Powder	3 years at -20°C	[4]
Desiccate at +4°C (short term)	[2][3]	
Storage of Stock Solutions (in solvent)	1 year at -80°C	[4]
1 month at -20°C	[4][5]	

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

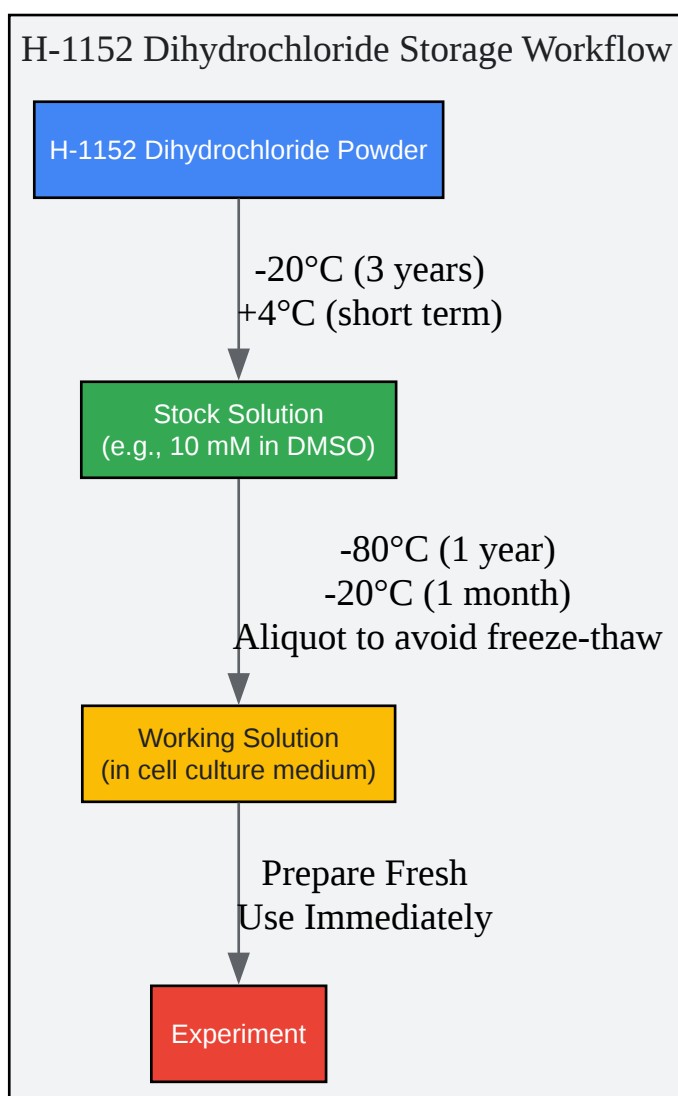
- **Weighing:** Accurately weigh out a specific amount of **H-1152 dihydrochloride** powder (e.g., 1 mg).
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to achieve a 10 mM concentration. For 1 mg of **H-1152 dihydrochloride** (MW: 392.34), this would be approximately 254.9 µL of DMSO.

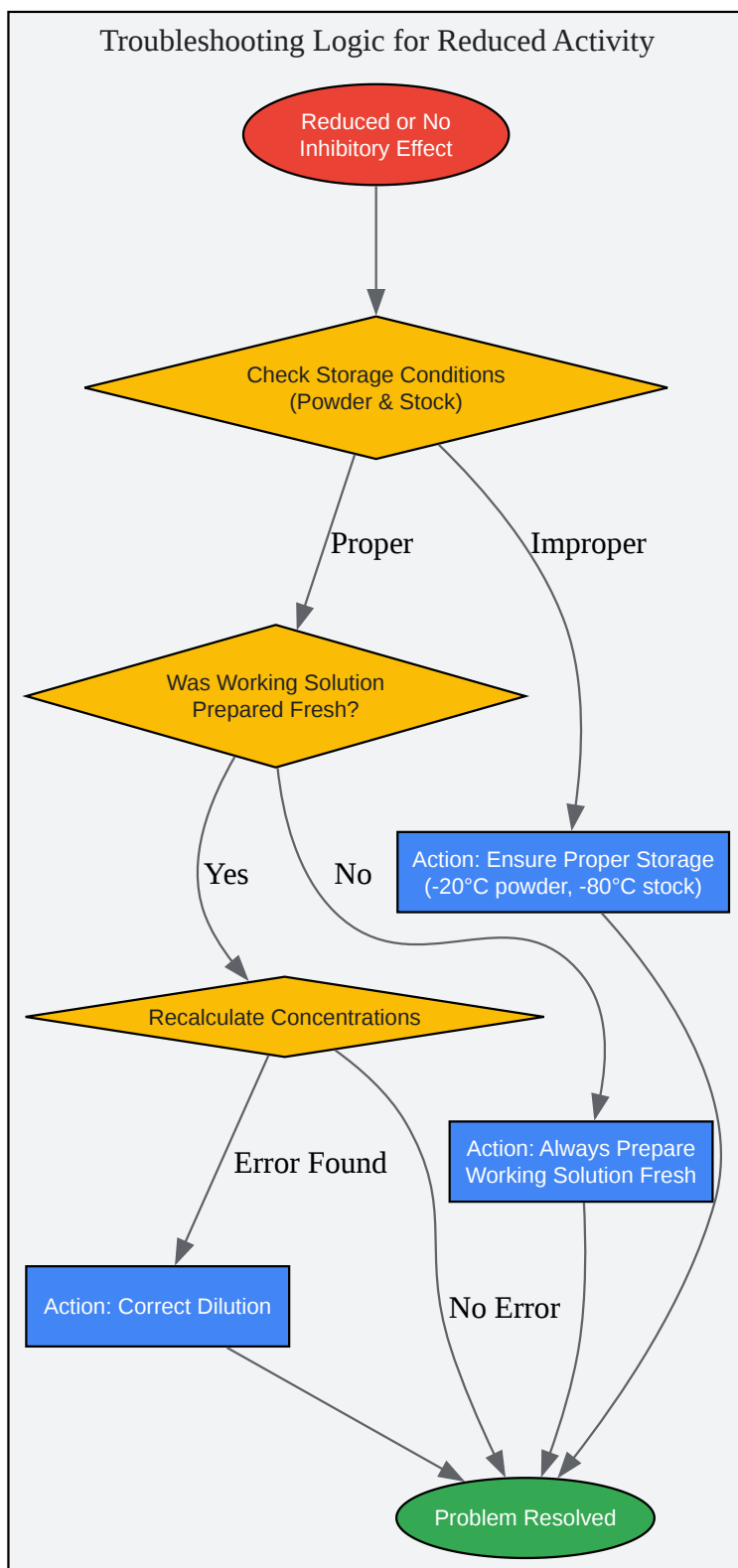
- Dissolution: Vortex the solution until the powder is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.<sup>[1]</sup>
- Aliquoting and Storage: Aliquot the stock solution into single-use, light-protected vials. Store the aliquots at -80°C.<sup>[4]</sup>

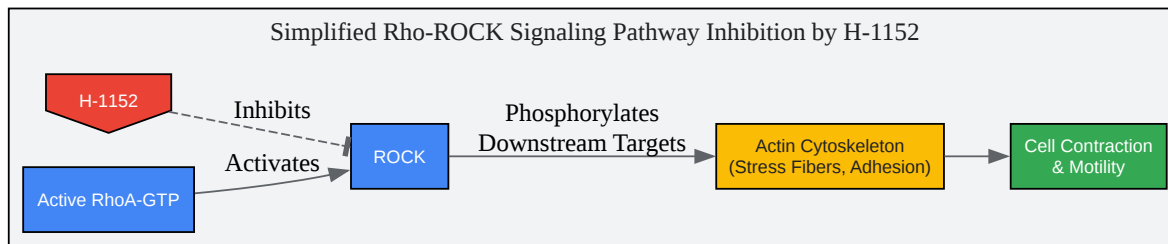
## Protocol 2: Preparation of a Working Solution for Cell-Based Assays

- Thawing: Thaw a single aliquot of the 10 mM DMSO stock solution at room temperature.
- Dilution: Dilute the stock solution to the desired final concentration in your cell culture medium. For example, to prepare a 10  $\mu$ M working solution, you would perform a 1:1000 dilution (e.g., add 1  $\mu$ L of the 10 mM stock to 999  $\mu$ L of cell culture medium).
- Mixing: Gently mix the working solution by pipetting up and down.
- Application: Add the freshly prepared working solution to your cells immediately.

## Visualizations







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